

An In-depth Technical Guide to Peroxyoctanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Peroxyoctanoic acid

Cat. No.: B12683353

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Peroxyoctanoic acid, also known as percaprylic acid or octaneperoxoic acid, is a medium-chain peroxydicarboxylic acid. As an effective oxidizing and reducing agent, it has garnered interest across various industrial and research applications, from its use in cleaning formulations to its potential as an antimicrobial agent.^[1] This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and insights into its mechanism of action.

Chemical and Physical Properties

Peroxyoctanoic acid is an organic compound with the chemical formula $C_8H_{16}O_3$.^{[2][3][4][5]}

Key quantitative data are summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H16O3	[2][3][4][5]
Molecular Weight	160.21 g/mol	[2][3][4]
CAS Number	33734-57-5	[2]
Physical Description	Liquid or Solid	[2]
Melting Point	31 - 32 °C	[2]
XLogP3	2.9	[2]
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	7	

Experimental Protocols

Synthesis of Peroxyoctanoic Acid

A common method for the synthesis of **peroxyoctanoic acid** involves the acid-catalyzed reaction of octanoic acid with an oxidizing agent, such as hydrogen peroxide. The following protocol is adapted from established methods for producing peroxycarboxylic acids.[2][3]

Materials:

- Octanoic acid (1 to 10% by weight)
- Vehicle (e.g., water, simple alkyl alcohols; 0.001 to 90% by weight)
- Oxidizing agent (e.g., hydrogen peroxide; 2 to 30% by weight)
- Inorganic acid or sulfonic acid catalyst (e.g., methanesulfonic acid, sulfuric acid; 15 to 35% by weight)
- Solubilizer (e.g., polyalkylene oxide, nonionic surfactant; 1 to 80% by weight) to effectively solubilize **peroxyoctanoic acid** and octanoic acid.[2][3]

- Stabilizing agent (e.g., phosphonate sequestrant)

Procedure:

- In a suitable reaction vessel, combine the octanoic acid, vehicle, solubilizer, and stabilizing agent.
- Slowly add the inorganic or sulfonic acid catalyst to the mixture while stirring.
- Carefully add the oxidizing agent to the reaction mixture. The reaction is exothermic, and the temperature should be monitored and controlled.
- Allow the reaction to proceed for up to 24 hours to facilitate the conversion of octanoic acid to **peroxyoctanoic acid**. The goal is to achieve a conversion of 20% or more.[\[2\]](#)[\[3\]](#)
- The final product will be an equilibrium mixture of **peroxyoctanoic acid**, octanoic acid, hydrogen peroxide, water, and the catalyst.

Analytical Determination of Peroxyoctanoic Acid Concentration

The concentration of **peroxyoctanoic acid** in a solution, typically in the presence of hydrogen peroxide, can be determined using a two-step titration method. This protocol is adapted from standard methods for peracetic acid.

Materials:

- Sample of **peroxyoctanoic acid** solution
- Ceric sulfate solution (0.1 N)
- Potassium iodide
- Sodium thiosulfate solution (0.1 N)
- Starch indicator solution
- Sulfuric acid

- Ice bath

Procedure:

Step 1: Determination of Hydrogen Peroxide Content

- Place a known volume of the **peroxyoctanoic acid** sample into an Erlenmeyer flask.
- Cool the flask in an ice bath to minimize the decomposition of the peroxy acid.
- Acidify the solution with sulfuric acid.
- Titrate the solution with a standardized ceric sulfate solution until the endpoint is reached. This first titration quantifies the hydrogen peroxide content.

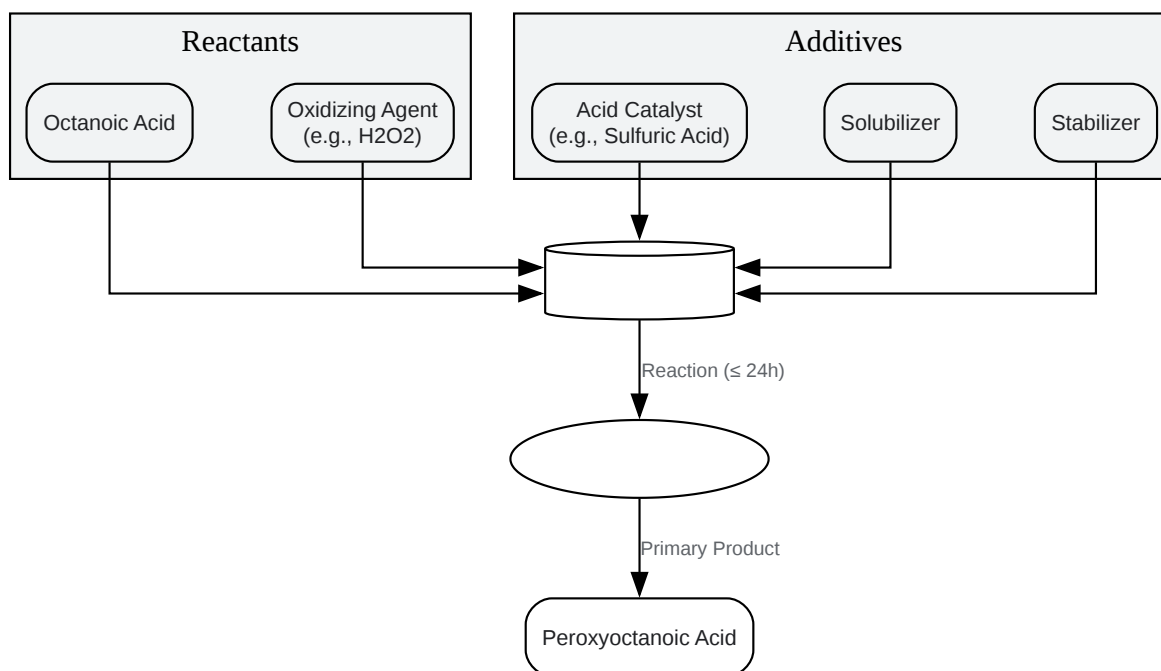
Step 2: Determination of **Peroxyoctanoic Acid** Content

- To the same solution from Step 1, add potassium iodide. The **peroxyoctanoic acid** will oxidize the iodide to iodine.
- Titrate the liberated iodine with a standardized sodium thiosulfate solution.
- Add a starch indicator solution as the endpoint is approached (the solution will turn dark blue).
- Continue the titration until the blue color disappears. The volume of sodium thiosulfate used corresponds to the concentration of **peroxyoctanoic acid**.

Visualized Workflows and Pathways

Synthesis Workflow

The synthesis of **peroxyoctanoic acid** follows a straightforward reaction pathway. The diagram below illustrates the key steps and components involved in the process.



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the synthesis of **peroxyoctanoic acid**.

Proposed Antimicrobial Mechanism of Action

Peroxycarboxylic acids, including **peroxyoctanoic acid**, are known for their antimicrobial properties. The primary mechanism of action is believed to be the disruption of the microbial cell membrane.

- Food Contact Surfaces: **Peroxyoctanoic acid** is approved as a food contact substance, indicating its use in sanitizing food processing equipment and packaging.[2]
- Surfactant and Emulsifier: It also functions as a surfactant and emulsifying agent.

Safety and Handling

Peroxyoctanoic acid is a hazardous substance that requires careful handling.

- Corrosive: It can cause severe skin burns and eye damage.[6]
- Respiratory Irritant: Inhalation may cause respiratory irritation.[6]
- Flammability: As a peroxide, heating may cause a fire.[6]
- Corrosive to Metals: It may be corrosive to certain metals.[6]

Personal Protective Equipment (PPE): When handling **peroxyoctanoic acid**, it is crucial to wear appropriate PPE, including chemical-resistant gloves, protective clothing, and eye/face protection.[6]

Storage: Store in a cool, well-ventilated area away from heat and incompatible materials. Keep containers tightly closed.

Conclusion

Peroxyoctanoic acid is a versatile peroxycarboxylic acid with significant industrial applications. Its efficacy as an antimicrobial agent, coupled with its role as a surfactant and oxidizing agent, makes it a valuable compound in various formulations. A thorough understanding of its chemical properties, synthesis, and safe handling procedures is essential for its effective and responsible use in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Peroxyoctanoic acid | C₈H₁₆O₃ | CID 10313247 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ES2673068T3 - Method for providing peroxyoctanoic acid compositions - Google Patents [patents.google.com]
- 3. data.epo.org [data.epo.org]
- 4. Showing Compound Peroxyoctanoic acid (FDB010803) - FooDB [foodb.ca]
- 5. d-nb.info [d-nb.info]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Peroxyoctanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12683353#peroxyoctanoic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com